

An In-depth Technical Guide to SNT-207858 Free Base

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Compound of Interest

Compound Name: SNT-207858 free base

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and available biological data for **SNT-207858 free base**, a selective and orally active antagonist of the melanocortin-4 (MC-4) receptor. The information is intended to support research and drug development activities.

Physicochemical Properties

SNT-207858 free base is a small molecule with the following molecular characteristics:

Property	Value	Citations
Molecular Formula	C ₃₂ H ₄₃ Cl ₂ N ₅ O ₃	[1][2][3][4]
Molecular Weight	616.6 g/mol	[1][2][4]
CAS Number	1104662-66-9	[1][2][3][4]

Biological Activity and Mechanism of Action

SNT-207858 free base functions as a potent and selective antagonist of the melanocortin-4 (MC-4) receptor.^[5] The MC-4 receptor is a key component of the leptin-melanocortin signaling pathway, which plays a crucial role in regulating energy homeostasis and appetite.

Receptor Binding Affinity:

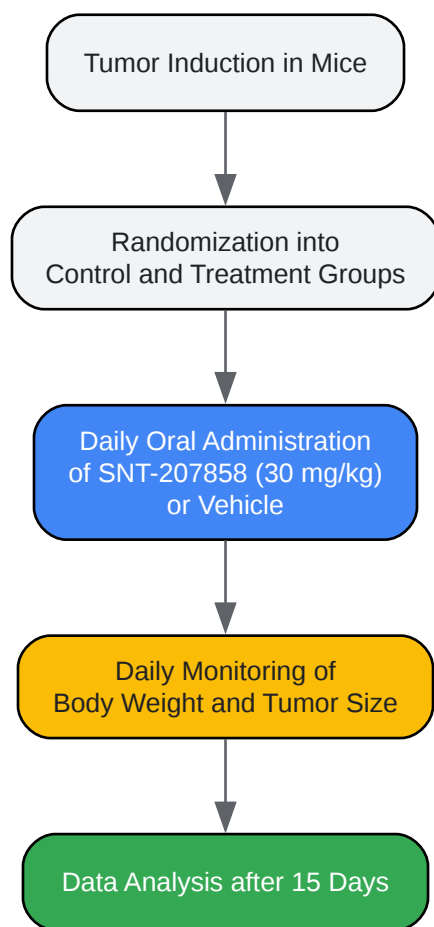
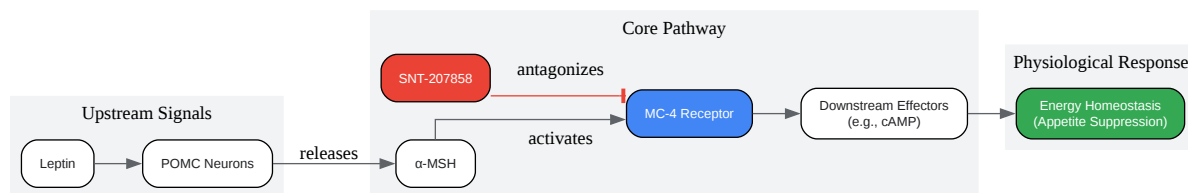
- IC₅₀ (binding) for MC-4 receptor: 22 nM^[2]^[5]
- IC₅₀ (function) for MC-4 receptor: 11 nM^[2]^[5]

Selectivity:

- SNT-207858 demonstrates significant selectivity for the MC-4 receptor over other melanocortin receptor subtypes, with a 170-fold selectivity versus the MC-3 receptor and a 40-fold selectivity versus the MC-5 receptor.^[1]

Signaling Pathway

The melanocortin signaling pathway is integral to the regulation of energy balance. Antagonism of the MC-4 receptor by SNT-207858 can interrupt this pathway, which may have implications for conditions such as cachexia (disease-associated weight loss).



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References

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